

An In-depth Technical Guide to the Physicochemical Properties of 1-Chloroundecane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the boiling point and density of **1-Chloroundecane**, including detailed experimental protocols for their determination. The information herein is intended to support research and development activities where this compound is of interest.

Physicochemical Data of 1-Chloroundecane

1-Chloroundecane is a halogenated alkane with the chemical formula C₁₁H₂₃Cl. Accurate knowledge of its physical properties, such as boiling point and density, is crucial for its application in chemical synthesis and various industrial processes.

Table 1: Physical Properties of 1-Chloroundecane

Property	Value	Units
Boiling Point	242	°C
Density	0.87	g/cm ³
Melting Point	-16.9	°C
Molar Mass	190.75	g/mol



[1][2][3][4][5]

Experimental Protocols for Property Determination

The following sections detail standardized laboratory procedures for the accurate measurement of the boiling point and density of liquid compounds such as **1-Chloroundecane**.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For accurate determination, the distillation method is commonly employed.[6]

Protocol: Boiling Point Determination by Distillation

- Apparatus Setup: Assemble a simple distillation apparatus. This typically includes a roundbottom flask, a heating mantle, a distillation head with a thermometer, a condenser, and a receiving flask.
- Sample Preparation: Place a measured volume of **1-Chloroundecane** into the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- Heating: Begin to gently heat the flask. The liquid will start to vaporize.
- Temperature Reading: The thermometer bulb should be positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor that is in equilibrium with the boiling liquid.
- Data Collection: Record the temperature at which the vapor temperature stabilizes while the
 liquid is boiling and condensing in the condenser. This stable temperature is the boiling point
 of the substance.[7][8] It is important to note that the boiling point is pressure-dependent. For
 high accuracy, the atmospheric pressure should be recorded and the boiling point corrected
 to standard pressure if necessary.[7][8]

A micro-boiling point determination using a capillary tube is a suitable alternative when only a small amount of the substance is available.[8][9]

Density is a fundamental physical property defined as the mass per unit volume of a substance.[10] For liquids, this can be determined with high precision using a pycnometer or a graduated cylinder for a less precise measurement.

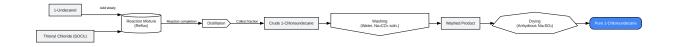


Protocol: Density Determination using a Graduated Cylinder

- Mass of Empty Cylinder: Weigh a clean, dry 25 mL or 50 mL graduated cylinder on an analytical balance and record its mass.[11][12]
- Volume Measurement: Carefully pour a known volume of 1-Chloroundecane (e.g., 20 mL) into the graduated cylinder. Read the volume from the bottom of the meniscus.[11]
- Mass of Cylinder and Liquid: Reweigh the graduated cylinder containing the liquid and record the total mass.[11]
- Calculation: Calculate the mass of the liquid by subtracting the mass of the empty cylinder from the total mass. The density is then calculated using the formula: Density = Mass / Volume[10][11][13]
- Repeatability: For improved accuracy, the measurement should be repeated multiple times, and the average value should be reported.[11][12]

Synthesis Workflow

The following diagram illustrates a common synthetic route for the preparation of 1-chloroalkanes, such as **1-Chloroundecane**, from the corresponding primary alcohol. The reaction with thionyl chloride is a widely used and effective method. A similar procedure has been described for the synthesis of 1-chlorohexane and 1-chlorododecane.[14][15]



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Caption: Synthetic pathway for **1-Chloroundecane**.



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